

Ethyl N-phenylformimidate synonyms and IUPAC name

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Compound of Interest

Compound Name: Ethyl N-phenylformimidate

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Ethyl N-phenylformimidate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl N-phenylformimidate**, a versatile intermediate compound with significant applications in organic synthesis and pharmaceutical development. This document outlines its chemical identity, physical properties, and key synthetic methodologies.

Chemical Identity and Nomenclature

Ethyl N-phenylformimidate is a crucial reagent in synthetic chemistry, valued for its role in the formation of more complex molecules.^[1] Its formal IUPAC name is ethyl N-phenylmethanimidate.^{[2][3]}

A variety of synonyms are used in literature and commercial listings to refer to this compound, which are summarized below for clarity.

Table 1: Synonyms for **Ethyl N-phenylformimidate**

Synonym	Source
N-Ethoxymethylaniline	[1] [4] [5] [6] [7] [8]
N-Phenylformimidic Acid Ethyl Ester	[1] [4] [5] [6] [8]
Ethyl isoformanilide	[2] [3] [6] [7]
Ethyl phenylimidoformate	[2] [3]
Methanimidic acid, N-phenyl-, ethyl ester	[2] [3]
N-(Ethoxymethylene)aniline	[6]
N-Phenylmethanimidic acid ethyl ester	[6]
ethyl N-phenylcarboximate	[3]
e-ethyl n-phenylcarboximate	[3]

Physicochemical Properties

The physical and chemical properties of **Ethyl N-phenylformimide** are critical for its handling, storage, and application in synthetic protocols. A summary of its key quantitative data is presented in the table below.

Table 2: Quantitative Data for **Ethyl N-phenylformimide**

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO	[1][2][3][6]
Molecular Weight	149.19 g/mol	[1][3][6]
CAS Number	6780-49-0	[1][2][3][6][8]
Appearance	Colorless to light yellow/orange clear liquid	[1][8]
Purity	>98.0% (GC)	[1][8]
Density	1.006 g/mL at 25 °C	[6]
Boiling Point	215 °C	[1]
Refractive Index	n ₂₀ /D 1.528	[6]
InChI Key	DRDBNKYFCOLNQO-CSKARUKUSA-N	[1][6]

Synthesis of Ethyl N-phenylformimidate: Experimental Protocol

Ethyl N-phenylformimidate is typically synthesized through the condensation reaction of aniline with triethyl orthoformate. The reaction can be performed thermally or, for improved reaction rates and yields, with the use of an acid catalyst. The following protocol is a general method adapted from the synthesis of a structurally similar compound, ethyl-N-(4-chlorophenyl)formimidate.[2]

Reaction Scheme:

Aniline + Triethyl Orthoformate → **Ethyl N-phenylformimidate** + Ethanol

Materials and Equipment:

- Aniline
- Triethyl orthoformate

- Toluene (or another suitable solvent)
- p-Toluenesulfonic acid monohydrate (catalyst)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Three-necked round-bottom flask
- Mechanical stirrer
- Dean-Stark trap with condenser
- Thermocouple
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** A 500 mL three-necked round-bottom flask is equipped with a mechanical stirrer, a Dean-Stark trap fitted with a condenser, and a thermocouple.
- **Charging Reactants:** The flask is charged with aniline, triethyl orthoformate (typically 1.2 equivalents), and toluene.
- **Catalyst Addition:** A catalytic amount of p-toluenesulfonic acid monohydrate (e.g., 0.01 equivalents) is added to the mixture.
- **Reaction:** The mixture is heated to reflux (approximately 110 °C) with vigorous stirring. The ethanol byproduct is collected in the Dean-Stark trap as it forms.

- Monitoring: The reaction progress is monitored by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) for the consumption of the aniline starting material. The reaction is typically complete within 2-4 hours.
- Workup:
 - The reaction mixture is cooled to room temperature.
 - The organic layer is washed twice with a saturated aqueous solution of sodium bicarbonate and then once with brine.
- Purification:
 - The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
 - The resulting crude product is then purified by vacuum distillation to yield pure **Ethyl N-phenylformimidate**.

Applications in Drug Development and Organic Synthesis

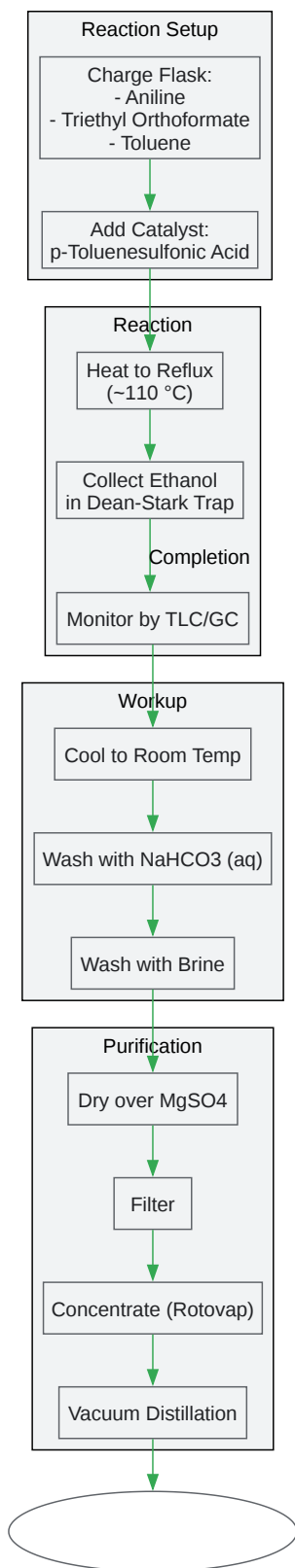
Ethyl N-phenylformimidate serves as a key building block in the synthesis of a variety of more complex molecules, including pharmaceuticals and agrochemicals.^[1] Its utility stems from the reactive imidate functionality, which is a precursor for the formation of other important functional groups like imines and amines.^[1] This makes it a valuable intermediate in medicinal chemistry for the construction of novel, biologically active compounds.^[1]

Signaling Pathways and Biological Activity

Currently, there is no scientific literature to suggest that **Ethyl N-phenylformimidate** is directly involved in any biological signaling pathways. Its primary role is that of a synthetic intermediate in a laboratory or industrial setting, and it is not known to have direct biological activity in the context of cellular signaling.

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Ethyl N-phenylformimidate**.



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Caption: Workflow for the acid-catalyzed synthesis of **Ethyl N-phenylformimidate**.

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